

An In-depth Technical Guide to Ethyl 4-bromobutyrate: Structure, Synthesis, and Applications

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Compound of Interest

Compound Name: Ethyl 4-bromo-2-ethylbutanoate

Cat. No.: B13969213

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A Note on Chemical Nomenclature: This guide focuses on the chemical compound Ethyl 4-bromobutyrate (CAS No. 2969-81-5). The initially requested topic, "Ethyl 2-ethyl-4-bromobutyrate," does not correspond to a readily available or standard chemical entity in major chemical databases. It is presumed that the intended subject was the widely used and commercially significant building block, Ethyl 4-bromobutyrate, which is the subject of this technical review.

Introduction and Core Chemical Identity

Ethyl 4-bromobutyrate is a halogenated aliphatic ester that serves as a crucial intermediate and versatile building block in organic synthesis.^{[1][2]} Its bifunctional nature, possessing both an electrophilic bromine-bearing carbon and an ester moiety, allows for a diverse range of chemical transformations. This makes it a valuable reagent in the synthesis of more complex molecules, particularly within the pharmaceutical and materials science sectors.^{[3][4]} Its primary utility lies in its capacity to introduce a four-carbon chain with a terminal functional handle for further elaboration.^[5]

The compound is also known by several synonyms, including 4-Bromobutyric acid ethyl ester, Ethyl γ -bromobutyrate, and 1-Bromo-3-(carboethoxy)propane.[3]

Key Identifiers:

- IUPAC Name: Ethyl 4-bromobutanoate[6]
- Molecular Formula: $C_6H_{11}BrO_2$ [2][6][7]
- Molecular Weight: 195.05 g/mol [1][2][7]
- CAS Registry Number: 2969-81-5[2][6][7]

Chemical Structure and Properties

The structure of Ethyl 4-bromobutyrate consists of a four-carbon butyrate chain, with a bromine atom attached to the terminal (C4) carbon and an ethyl ester group at the other end (C1).

Caption: 2D Chemical Structure of Ethyl 4-bromobutyrate.

Physicochemical Data

The physical and chemical properties of Ethyl 4-bromobutyrate are summarized below, making it suitable for various reaction conditions while requiring specific handling and storage protocols.

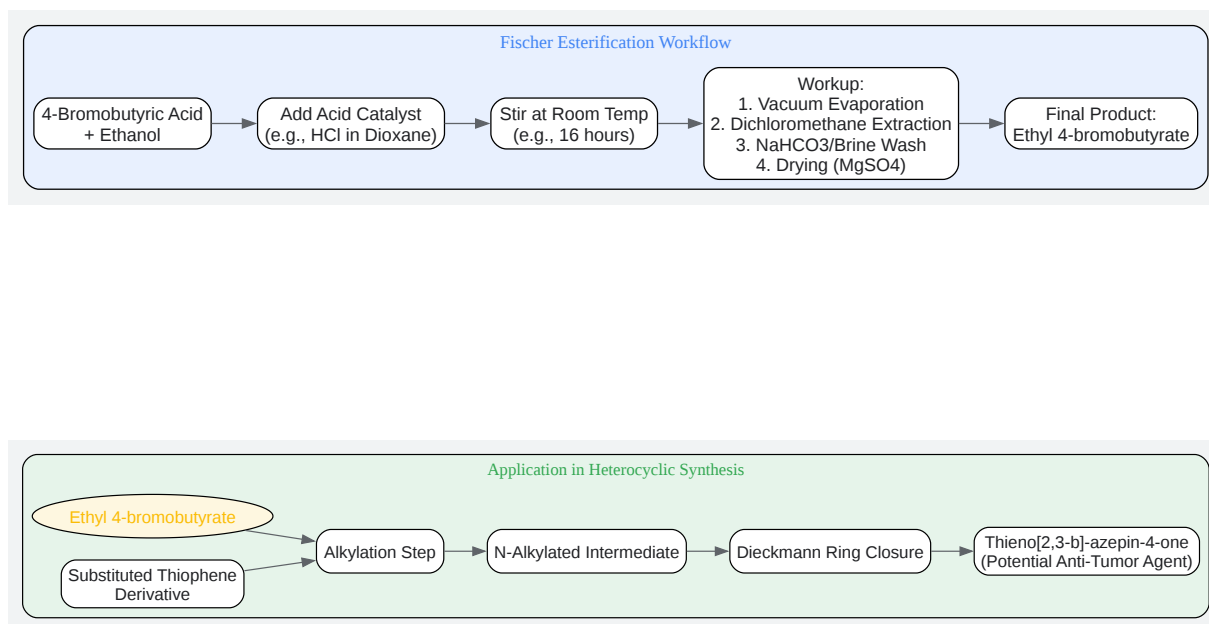
Property	Value	Reference(s)
Appearance	Clear colorless to light yellow liquid	[1][3][8]
Boiling Point	80-82 °C at 10 mmHg	[1][4]
Density	1.363 g/mL at 25 °C	[1][4]
Refractive Index (n _{20/D})	1.456	[1]
Flash Point	91 °C (195.8 °F) - closed cup	[4]
Solubility	Immiscible in water. Soluble in chloroform, ethyl acetate, methanol.	[1][4]
Storage Conditions	Keep in a dark place, under an inert atmosphere, at room temperature.	[1][4]

Synthesis Methodologies: A Tale of Two Precursors

The synthesis of Ethyl 4-bromobutyrate is predominantly achieved through two reliable and scalable pathways, each starting from a common and inexpensive precursor. The choice of method often depends on the availability of starting materials, desired scale, and safety considerations.

Method 1: Fischer Esterification of 4-Bromobutyric Acid

This classical approach involves the acid-catalyzed esterification of 4-bromobutyric acid with ethanol. The reaction is typically driven to completion by removing the water formed as a byproduct or by using an excess of ethanol.



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Caption: Synthetic pathway utilizing Ethyl 4-bromobutyrate.

- **Immunoassay Development:** The compound was utilized in the development of an Enzyme-Linked Immunosorbent Assay (ELISA) for detecting the β -adrenergic agonist zilpaterol, highlighting its utility in creating haptens and bioconjugates for analytical purposes. *
- **Polymer Science:** It has been used in the synthesis of poly(2,6-dimethyl-1,4-phenylene oxide), demonstrating its application in materials science.

Safety and Handling

Ethyl 4-bromobutyrate must be handled with appropriate care in a laboratory setting.

- **Hazards:** The compound is irritating to the skin, eyes, and respiratory system. [1] It is classified as a combustible liquid. [8] * **GHS Classification:** Warning. Hazard statements include H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation). * **Personal Protective Equipment (PPE):** Standard PPE, including safety goggles (eyeshields), chemical-resistant gloves, and a lab coat, is required.

Work should be conducted in a well-ventilated fume hood. * Storage: Store in a tightly sealed container in a cool, dark, and dry place under an inert atmosphere to prevent degradation.

[1][4]It is noted to be light-sensitive. [8]

Conclusion

Ethyl 4-bromobutyrate is a fundamentally important bifunctional reagent whose value is well-established in the fields of medicinal chemistry, organic synthesis, and materials science. Its straightforward and scalable synthesis from inexpensive starting materials ensures its continued prevalence as a go-to building block for introducing a C4 chain. A thorough understanding of its properties, synthesis, and reactivity is essential for any researcher aiming to leverage its synthetic potential in the development of novel molecules and materials.

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